

Personal protective equipment for handling 1,2-Butadiene, 1,4-dibromo-

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Compound of Interest

Compound Name: 1,2-Butadiene, 1,4-dibromo-

Cat. No.: B15481738

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Essential Safety and Handling Guide for 1,4-dibromo-1,2-butadiene

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of 1,4-dibromo-1,2-butadiene (CAS No. 20884-14-4). Given the limited specific data for this compound, this guidance is based on information for structurally similar chemicals, such as other dibrominated butanes and butenes. It is imperative to treat 1,4-dibromo-1,2-butadiene as a hazardous substance and to handle it with the utmost care in a laboratory setting.

Hazard Summary

While a comprehensive Safety Data Sheet (SDS) for 1,4-dibromo-1,2-butadiene is not readily available, related compounds are known to be toxic if swallowed, cause skin irritation, and may cause serious eye damage.[1] Inhalation of vapors may be harmful.[2] Therefore, it is crucial to avoid all personal contact, including inhalation.[2]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₄ H ₄ Br ₂
Molecular Weight	211.88 g/mol
CAS Number	20884-14-4
Synonyms	1,4-dibromobuta-1,2-diene

(Data from PubChem CID 12249213)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when handling 1,4-dibromo-1,2-butadiene. The following table outlines the recommended PPE for various laboratory operations.

Operation	Eye and Face Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling (weighing, transfers in a fume hood)	Chemical splash goggles	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Laboratory coat	Not generally required if handled in a certified chemical fume hood
Large-Scale Operations or Splash Hazard	Chemical splash goggles and a face shield	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Chemical-resistant apron over a laboratory coat	Recommended to have a respirator available
Spill Cleanup	Chemical splash goggles and a face shield	Heavy-duty chemical-resistant gloves	Chemical-resistant suit or coveralls	Air-purifying respirator with organic vapor cartridges or a self-contained breathing apparatus (SCBA)
Emergency Situations	Full-face respirator with appropriate cartridges or SCBA	Heavy-duty chemical-resistant gloves	Fully encapsulated chemical- and vapor-protective suit	Positive-pressure, full-facepiece self-contained breathing apparatus (SCBA)

Operational and Disposal Plans

Handling and Storage

- Engineering Controls: Always handle 1,4-dibromo-1,2-butadiene in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)

- **Personal Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where this chemical is used.^[1]
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.^{[1][3]} Keep containers tightly closed to prevent the release of vapors.

Spill Response Protocol

In the event of a spill, follow these steps:

- **Evacuate:** Immediately evacuate the area and alert others.
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.
- **Contain:** For small spills, absorb the material with an inert absorbent such as sand, vermiculite, or commercial sorbent pads.
- **Collect:** Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water.
- **PPE:** All personnel involved in the cleanup must wear the appropriate PPE as outlined in the table above.

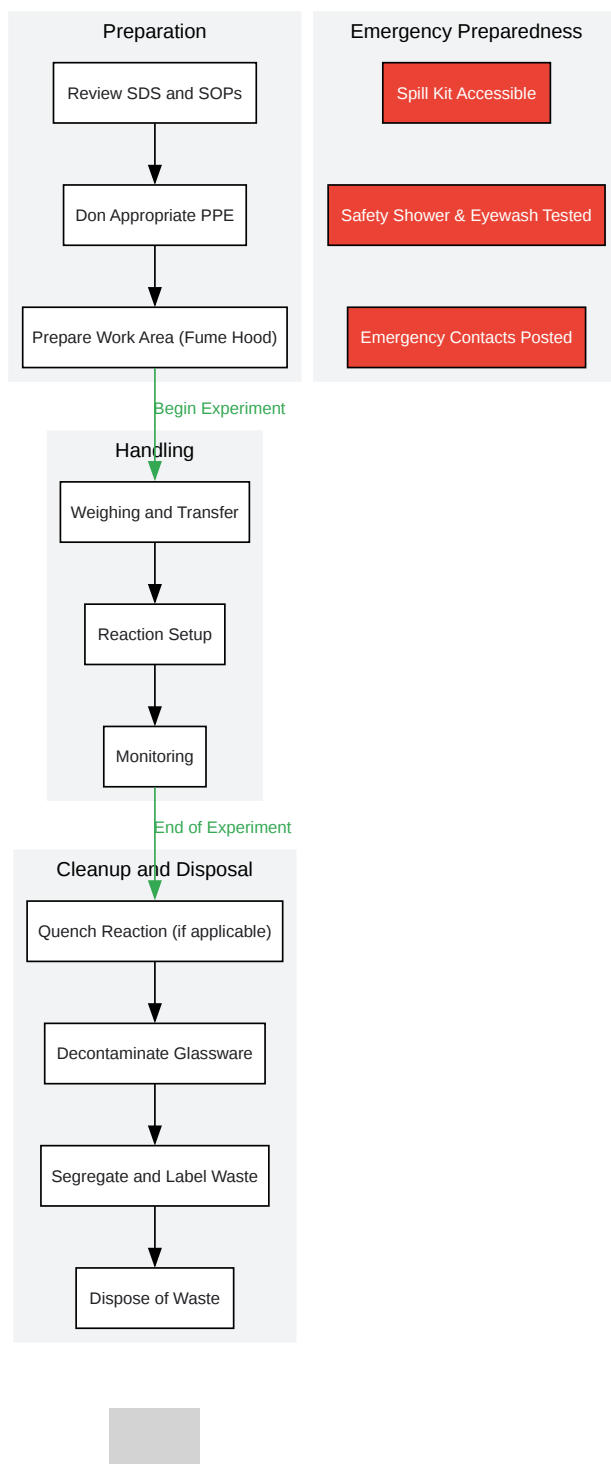
Waste Disposal

- **Classification:** 1,4-dibromo-1,2-butadiene waste should be treated as hazardous chemical waste.
- **Collection:** Collect all waste, including contaminated consumables (e.g., gloves, absorbent materials), in a designated and properly labeled hazardous waste container.
- **Disposal:** Dispose of the waste through your institution's hazardous waste management program, following all local, state, and federal regulations. Do not dispose of this chemical down the drain.^[1]

Experimental Workflow

The following diagram illustrates a typical workflow for handling 1,4-dibromo-1,2-butadiene in a research setting, emphasizing safety at each step.

Safe Handling Workflow for 1,4-dibromo-1,2-butadiene



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Caption: A flowchart outlining the safe handling procedures for 1,4-dibromo-1,2-butadiene.

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References

- 1. fishersci.com [fishersci.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. sdfine.com [sdfine.com]
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